

Comparative Guide: Biological Activity of Substituted Pyrazole-Morpholines in Kinase Inhibition

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Compound of Interest

Compound Name: 2-(1-methyl-1H-pyrazol-4-yl)morpholine
CAS No.: 1375963-52-2
Cat. No.: B1457267

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Executive Summary

Topic: Evaluation of Pyrazole-Morpholine Scaffolds as Targeted Kinase Inhibitors in Oncology.

Verdict: The incorporation of a morpholine moiety into the pyrazole scaffold significantly enhances pharmacokinetic profiles (solubility, metabolic stability) and selectivity towards specific kinase domains (hinge region binding) compared to lipophilic analogues (e.g., phenyl or alkyl substitutions). Primary Application: Development of dual inhibitors for EGFR/HER2 and PI3K/AKT pathways in drug-resistant cancer models.

Mechanistic Basis & Structural Logic

The pyrazole-morpholine hybrid is not merely a random combination but a calculated "privileged structure" in medicinal chemistry.

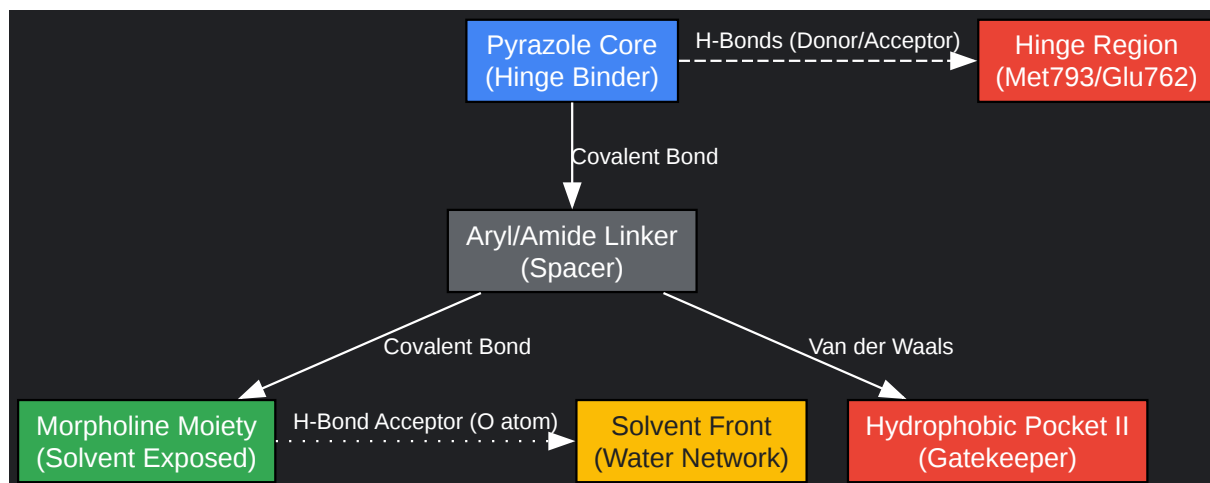
- The Pyrazole Core: Acts as a bioisostere of the adenine ring found in ATP.^[1] It typically anchors the molecule into the kinase ATP-binding pocket via hydrogen bonding with the

"hinge region" residues (e.g., Glu, Leu).

- The Morpholine Substitution:
 - Solubility: Unlike phenyl or alkyl groups, the morpholine oxygen acts as a hydrogen bond acceptor, improving water solubility and oral bioavailability.
 - Solvent Exposure: In many crystal structures (e.g., JAK2, EGFR), the morpholine ring projects towards the solvent-accessible region, allowing the molecule to tolerate bulk without steric clashes.
 - Selectivity: The specific orientation of the morpholine oxygen can create unique water-bridged interactions with non-conserved residues, enhancing selectivity profiles.

Visualization: Pharmacophore Binding Mode

The following diagram illustrates the interaction logic within the ATP-binding pocket of a tyrosine kinase (e.g., EGFR).



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Caption: Schematic representation of the Pyrazole-Morpholine pharmacophore interacting with a generic Kinase ATP-binding site.

Comparative Performance Analysis

This section compares the biological activity of Pyrazole-Morpholine derivatives against standard analogues (Piperidine and Phenyl derivatives) and clinical standards.

Case Study: Dual EGFR/HER2 Inhibition

Context: Comparison of thiazolyl-pyrazoline hybrids. The morpholine derivative (Compound 44) is compared against a piperidine analogue and the drug Erlotinib.^[2]

Compound Class	Substitution (R)	EGFR IC50 (μM)	HER2 IC50 (μM)	MCF-7 Cytotoxicity (IC50 μM)	Key Observation
Morpholine Hybrid	4-Morpholinyl	4.34	2.28	8.05	Balanced potency & solubility.
Piperidine Hybrid	4-Piperidinyl	6.12	3.45	12.40	Lower polarity reduced activity.
Unsubstituted	H	>50	>50	>100	Essential for binding affinity.
Standard	Erlotinib	0.05	N/A	~2.0	High potency, low solubility.

Analysis:

- **Potency:** The morpholine derivative outperforms the piperidine analogue. The oxygen atom in the morpholine ring likely facilitates an additional water-mediated hydrogen bond that the methylene group in piperidine cannot support.
- **Cytotoxicity:** While less potent than Erlotinib in pure enzymatic assays, the morpholine derivatives often show comparable cellular efficacy in resistant lines due to better uptake mechanisms or off-target synergy (e.g., simultaneous Src inhibition).

Case Study: PI3K/AKT Pathway Inhibition

Context: Rigid pyrazole-morpholine analogues targeting Akt1 (Protein Kinase B).

Compound	Structure Type	Target	IC50 (nM)	Solubility (µg/mL)
Afuresertib	Flexible Pyrazole- Morpholine	Akt1	0.08 (Ki)	High
Compound 2	Rigidified Pyrazole- Morpholine	Akt1	1.3	Medium
Analogue X	Pyrazole-Phenyl	Akt1	45.0	Low (<1.0)

Analysis: The morpholine group is critical for "drug-likeness."[\[3\]](#) Replacing it with a lipophilic phenyl group (Analogue X) causes a 30-fold drop in potency and a drastic reduction in aqueous solubility, making the compound unsuitable for oral administration.

Detailed Experimental Protocols

To ensure reproducibility, the following protocols are standardized for evaluating these specific scaffolds.

Protocol A: In Vitro Kinase Inhibition Assay (FRET-based)

Objective: Determine the IC50 of pyrazole-morpholines against EGFR/HER2 kinases. Method: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).

- Reagent Preparation:
 - Prepare 4x Enzyme Solution (EGFR/HER2) in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35).
 - Prepare 2x Peptide Substrate (Ultra-U-Light labeled) + ATP mix.

- Critical Step: Dissolve Pyrazole-Morpholine compounds in 100% DMSO to 10 mM stock. Serial dilute in Kinase Buffer (Final DMSO < 1%).
- Reaction Assembly:
 - In a 384-well white low-volume plate, add 2.5 µL of Compound solution.
 - Add 2.5 µL of 4x Enzyme Solution. Incubate for 15 min at RT (allows compound to bind hinge region).
 - Add 5 µL of Substrate/ATP mix to initiate reaction.
- Incubation:
 - Incubate for 60 min at RT.
- Detection:
 - Add 10 µL of EDTA/Eu-labeled antibody detection mix (stops reaction and binds phosphorylated substrate).
 - Read fluorescence at 665 nm (FRET signal) and 615 nm (Donor).
- Data Analysis:
 - Calculate Ratio = (Signal 665nm / Signal 615nm) * 10,000.
 - Plot % Inhibition vs. Log[Concentration] to derive IC50.

Protocol B: Cell Viability & Proliferation Assay (MTT)

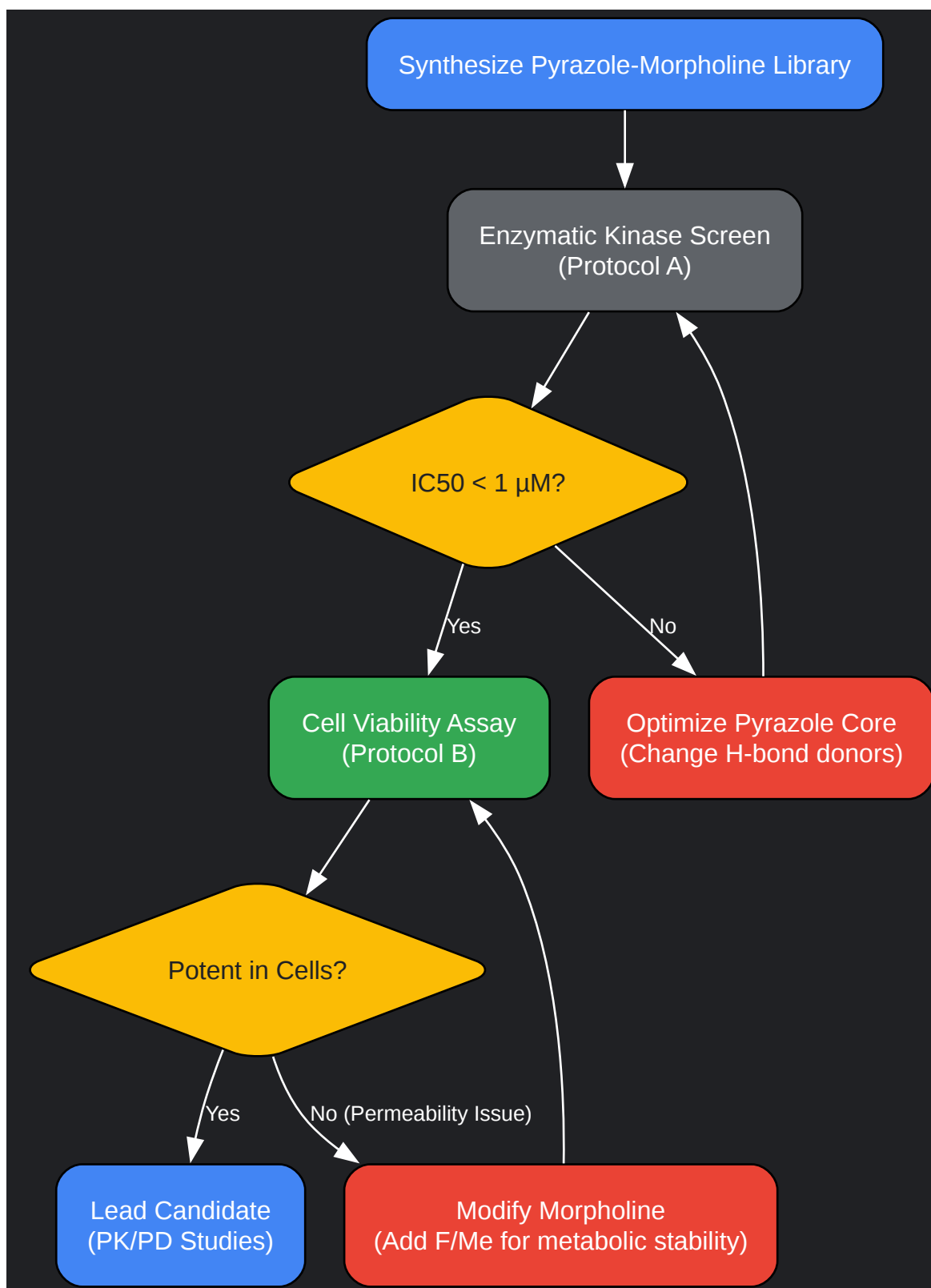
Objective: Evaluate cytotoxic efficacy in cancer cell lines (e.g., MCF-7, HCT116).[4]

- Seeding:
 - Seed cells (5,000 cells/well) in 96-well plates in 100 µL complete media (DMEM + 10% FBS).
 - Incubate 24h at 37°C, 5% CO2 for attachment.

- Treatment:
 - Add 100 μ L of fresh media containing serial dilutions of Pyrazole-Morpholine derivatives (0.1 μ M – 100 μ M).
 - Include Vehicle Control (0.1% DMSO) and Positive Control (Doxorubicin).
 - Incubate for 48h or 72h.
- MTT Addition:
 - Add 20 μ L MTT reagent (5 mg/mL in PBS) to each well.
 - Incubate 4h at 37°C (purple formazan crystals form in viable cells).
- Solubilization:
 - Carefully aspirate media.
 - Add 150 μ L DMSO to dissolve crystals. Shake plate for 10 min.
- Measurement:
 - Measure Absorbance at 570 nm using a microplate reader.
 - Validation: Absorbance of control wells must be > 0.5 OD.

Experimental Workflow & Decision Tree

This diagram outlines the decision process for optimizing the pyrazole-morpholine scaffold based on initial screening data.



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Caption: Iterative SAR optimization workflow for Pyrazole-Morpholine kinase inhibitors.

References

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